Technical Guide: H-Met-Arg-Phe-Ala-OH (MRFA) Solubility & Stability[1]

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Compound of Interest	
Compound Name:	*H-Met-Arg-Phe-OH*
CAS No.:	*67368-25-6*
Cat. No.:	*B1441327*

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Executive Summary

H-Met-Arg-Phe-Ala-OH (MRFA) is a tetrapeptide widely utilized as a high-sensitivity calibration standard in electrospray ionization (ESI) mass spectrometry and as a biological inhibitor of enkephalin-degrading enzymes.[1][2] While its short sequence suggests simplicity, the presence of Methionine (Met) and Arginine (Arg) creates a dichotomy of instability and solubility that demands precise handling.

This guide provides a rigorous, field-validated framework for the solubilization, storage, and quality control of MRFA. It moves beyond generic peptide handling to address the specific oxidative liabilities of the Methionine thioether group and the hygroscopic nature of Arginine salts.

Part 1: Physicochemical Profile[3][4]

Understanding the molecular drivers of MRFA is prerequisite to successful reconstitution.

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Property	Value	Implication for Handling
Sequence	Met-Arg-Phe-Ala	Amphipathic: Hydrophobic N-terminus (Met, Phe), Basic C-terminus (Arg).[1]
Formula	$C_{23}H_{37}N_7O_5S$	Contains Sulfur (susceptible to oxidation).[1]
Molecular Weight	523.65 Da (Monoisotopic)	Primary MS calibration peak $(M+H)^+$ = 524.26 m/z.[1]
Isoelectric Point (pI)	~11.05	Net positive charge at neutral pH; highly soluble in acidic buffers.[1]
Hydropathy	Mixed	Arg drives aqueous solubility; Phe/Met require organic modifiers for high concentrations.[1]
Counterion	Typically Acetate or TFA	TFA salts significantly enhance solubility but may suppress MS ionization if not removed/diluted.[1]

Part 2: Solubility & Reconstitution Protocols

The "Self-Validating" Reconstitution Workflow

Do not treat MRFA as a generic powder.[1] Its hygroscopic nature leads to weighing errors, and its oxidation potential requires immediate verification.

Recommended Solvent System:

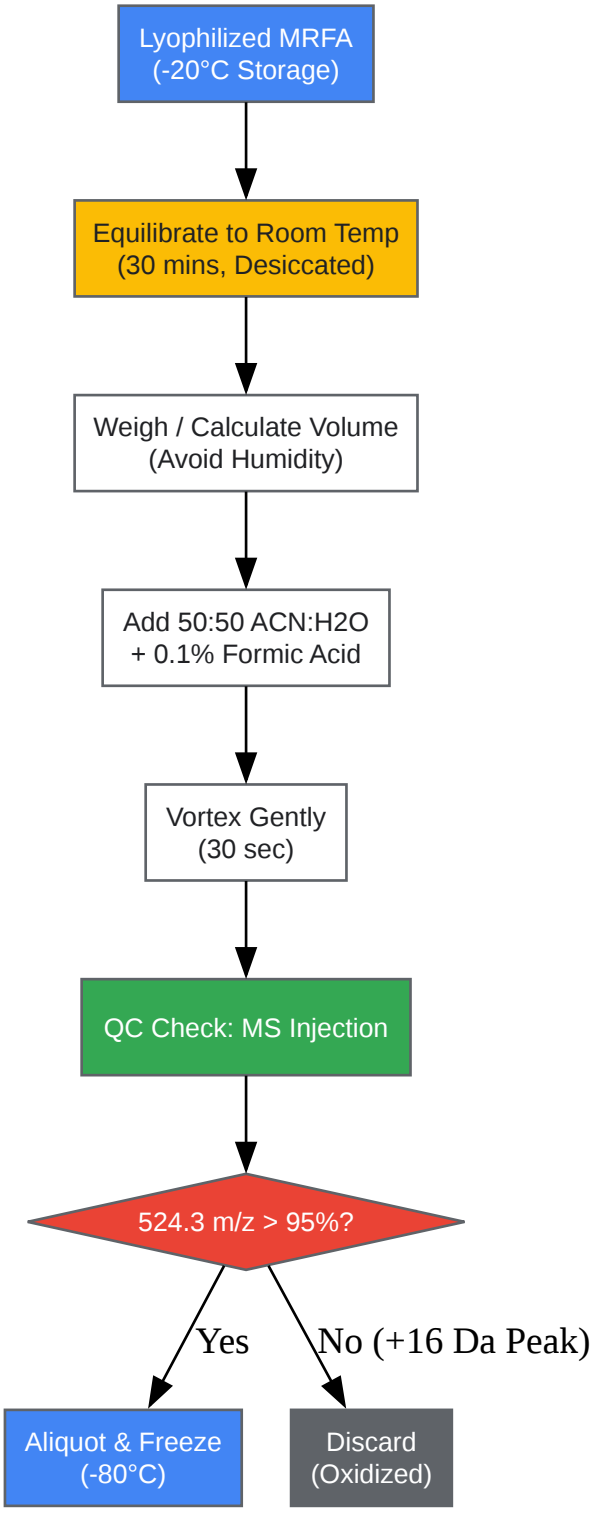
- Primary: 50:50 Acetonitrile (ACN) : Water (H_2O) + 0.1% Formic Acid (FA).[1]
- Rationale: ACN solvates the hydrophobic Phe/Met residues; Water/FA solubilizes the Arg and protonates the peptide for ESI-MS.

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Protocol: Preparation of 1 mg/mL Stock

- Thermal Equilibration: Remove the lyophilized vial from -20°C storage. Wait 30 minutes before opening to prevent atmospheric moisture condensation (which accelerates hydrolysis).[1]
- Solvent Addition: Add the calculated volume of 50:50 ACN:H_2O (0.1% FA) directly to the vial to achieve 1 mg/mL.
- Dissolution: Vortex gently for 30 seconds. Sonication is rarely needed and should be avoided to prevent heating/oxidation.
- Verification (The "Self-Check"): Immediately inject a dilute aliquot (e.g., 1 pmol/µL) into the Mass Spectrometer.[1]
  - Pass Criteria: Dominant peak at 524.3 m/z.[1]
  - Fail Criteria: Significant peak at 540.3 m/z (Met-Sulfoxide, +16 Da).[1]

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Figure 1: Self-validating reconstitution workflow ensuring peptide integrity before experimental use.

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Part 3: Stability & Degradation Mechanisms[1]

The stability of MRFA is dictated almost entirely by the Methionine (Met) residue. While the peptide backbone is relatively stable, the thioether side chain acts as a reactive oxygen species (ROS) scavenger, sacrificing itself to oxidation.

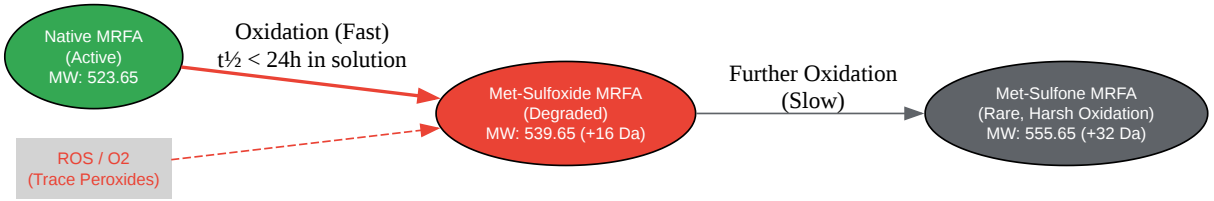
Methionine Oxidation (The +16 Da Shift)

This is the primary failure mode. Atmospheric oxygen, dissolved oxygen in solvents, or trace peroxides in low-grade acetonitrile can oxidize the Met sulfur atom into Methionine Sulfoxide.

- Mechanism: Nucleophilic attack of the sulfur atom on an oxidant.
- MS Signature: A mass shift of +15.99 Da.
  - Intact MRFA: 524.26 m/z[1]
  - Oxidized MRFA: 540.25 m/z[1]
- Impact: Changes hydrophobicity (Sulfoxide is more polar), altering HPLC retention times and potentially inhibiting biological binding affinity.

Aggregation

MRFA is generally resistant to aggregation due to its short length and the repulsive positive charge of the Arginine residue at neutral/acidic pH. However, in high-salt buffers (PBS) without organic solvent, hydrophobic stacking of Phenylalanine (Phe) can occur at high concentrations (>5 mg/mL).[1]



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Figure 2: The Methionine oxidation pathway.[1] The conversion to Sulfoxide is the dominant degradation route in solution.

Part 4: Storage & Handling Guidelines

To maximize shelf-life, you must arrest the kinetics of oxidation and hydrolysis.[3]

Lyophilized Storage (Long-Term)[1]

- Temperature: -20°C is standard; -80°C is optimal.
- Atmosphere: Store under inert gas (Argon or Nitrogen) if possible.[1][4][5]
- Container: Amber glass vials (to prevent photo-oxidation of Phe/Met) with Teflon-lined caps.[1]
- Stability: >2 years if kept dry and frozen.[1]

Solution Storage (Short-Term)[1]

- Solvent: Acidic organic mixtures (e.g., 50% ACN, 0.1% FA) are bacteriostatic and stabilize the structure.
- Temperature: -80°C for stock solutions.
- Freeze-Thaw:Avoid. Aliquot stock solutions immediately after preparation.
  - Why? Repeated freeze-thaw cycles introduce micro-bubbles (cavitation) that generate local free radicals, accelerating Met oxidation.[1]
- Shelf Life:
  - 4°C: < 1 week (Oxidation risk).[1]
  - -20°C: 1-3 months.[1]
  - -80°C: 6-12 months.[1]

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